

# cyclo(L-Pro-L-Val) solvent system for bioassays

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## Compound Focus: cyclo(L-Pro-L-Val)

CAS No.: 2854-40-2

Cat. No.: S627326

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## Solubility and Stock Preparation

For your experiments, here are the key physicochemical properties and methods for preparing stock solutions of **cyclo(L-Pro-L-Val)**.

Property	Specification
Molecular Formula	C <sub>10</sub> H <sub>16</sub> N <sub>2</sub> O <sub>2</sub> [1]
Molecular Weight	196.25 g/mol [1]
CAS Number	2854-40-2 [1] [2]
Purity	≥98% [1] [2]
Appearance	White to off-white solid powder [1]
Storage	Powder should be stored at -20°C in a sealed, protected environment, protected from light and moisture. [1]

## Solubility and Stock Solution Preparation

Parameter	Description
Primary Solvent	DMSO [1] [2]
Solubility in DMSO	90-100 mg/mL (approx. 459-510 mM) [1] [2]
Typical Stock Concentration	25 mg/mL in DMSO [1]

### Example Protocol: Preparing a 25 mg/mL DMSO Stock Solution

- **Calculate Mass:** Weigh 25 mg of **cyclo(L-Pro-L-Val)**.
- **Add Solvent:** Add 1 mL of pure, anhydrous DMSO to the vial.
- **Mix:** Vortex or gently agitate the mixture until the solid is completely dissolved, forming a clear solution.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C for long-term stability. [1]

## In Vivo Formulation Guide

For bioassays involving animal models, the DMSO stock solution must be further diluted into an administration-ready formulation. The table below summarizes several proven formulations. It is recommended to test these with a small amount of your compound first. [1]

Formulation Number	Composition (DMSO Stock → Additives)	Final Ratio (DMSO : Additive : Saline)	Typical Use
Injection 1 [1]	DMSO → Tween 80 → Saline	10 : 5 : 85	IP/IV/IM/SC
Injection 2 [1]	DMSO → PEG300 → Tween 80 → Saline	10 : 40 : 5 : 45	IP/IV/IM/SC
Injection 3 [1]	DMSO → Corn oil	10 : 90	IP/IV/IM/SC
Injection 4 [1]	DMSO → 20% SBE-β-CD in saline	10 : 90	IP/IV/IM/SC

Formulation Number	Composition (DMSO Stock → Additives)	Final Ratio (DMSO : Additive : Saline)	Typical Use
Oral 1 [1]	Suspend in 0.5% CMC Na	N/A	Oral gavage

**Example Protocol: Preparing an Injection-Ready Solution** This example uses **Injection Formulation 1** (DMSO : Tween 80 : Saline = 10 : 5 : 85) to prepare 1 mL of a 2.5 mg/mL working solution.

- **Additives:** Combine 50 µL of Tween 80 with 850 µL of physiological saline (0.9% NaCl) in a new vial.
- **Dilute Stock:** Add 100 µL of your 25 mg/mL DMSO stock solution to the saline mixture.
- **Final Mix:** Vortex the final mixture thoroughly to ensure a clear or uniformly suspended solution. The solution is now ready for administration. [1]

## Frequently Asked Questions & Troubleshooting

**Q1: My compound is precipitating out of solution in my aqueous bioassay buffer. What should I do?**

- **Cause:** This is a common issue due to the "like dissolves like" principle. **cyclo(L-Pro-L-Val)** is highly soluble in DMSO but has limited solubility in water.
- **Solution:**
  - **Ensure Proper Dilution:** Confirm that the final concentration of DMSO in your assay does not exceed 1%. Higher percentages can be toxic to cells or microorganisms.
  - **Use a Carrier:** Reformulate your dosing solution using one of the **injection formulations** listed above (e.g., with Tween 80, PEG300, or cyclodextrins). These are specifically designed to maintain compound solubility upon aqueous dilution. [1]
  - **Verify Concentration:** Re-check your calculations to ensure you are not attempting to dissolve the compound at a concentration beyond its aqueous solubility limit.

**Q2: How can I confirm the biological activity of my prepared solution?**

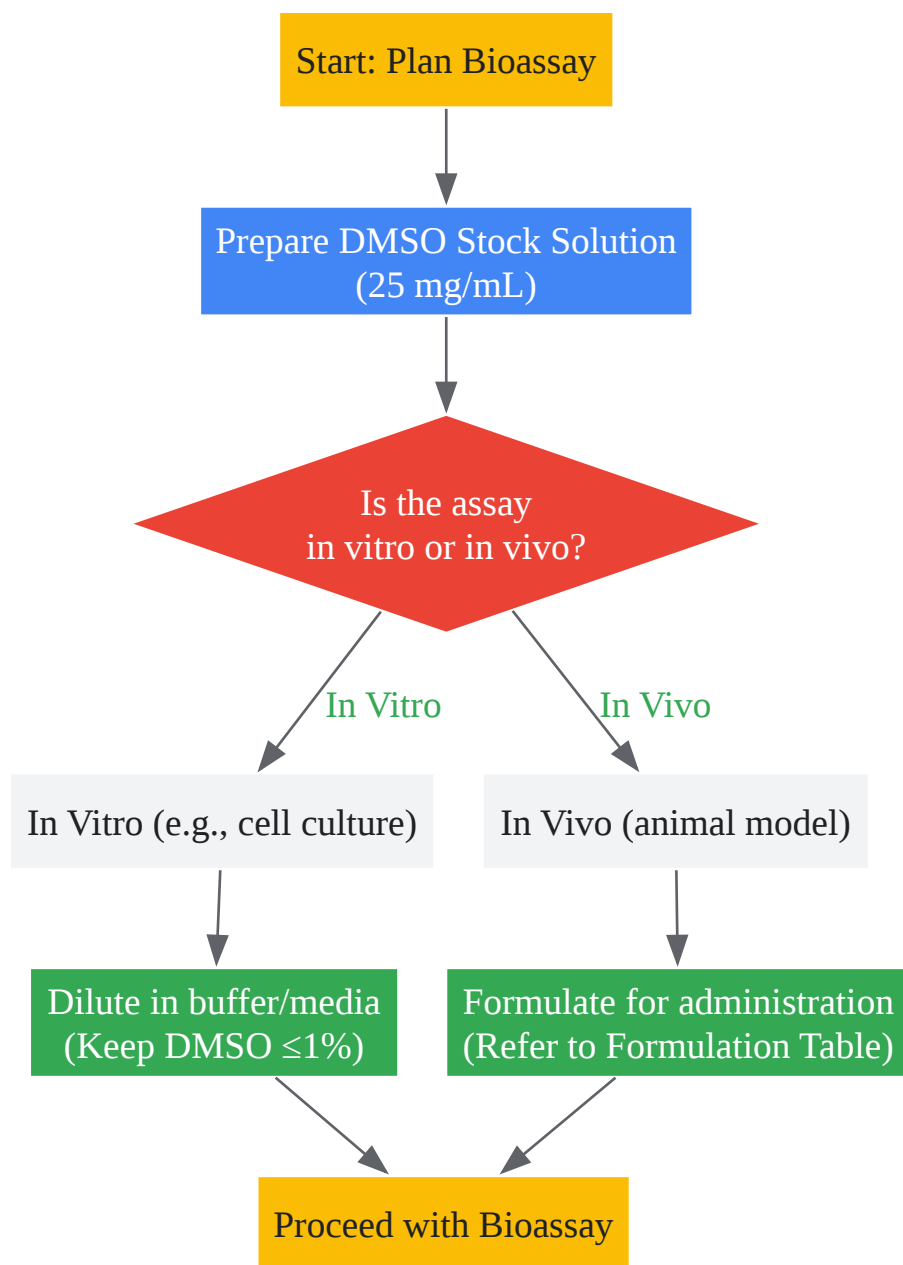
- **Positive Control:** Use a known inhibitor relevant to your bioassay system. For example, the search results indicate that **cyclo(L-Pro-L-Val)** shows similar toxicity to the antibiotic **chloramphenicol** against certain plant pathogens. [1]
- **Assay Type:** This compound has demonstrated toxicity against **Gram-positive plant pathogens** and activity against influenza viruses in plaque-forming assays. [1] [3] You can use these as reference points for your own antimicrobial or antiviral experiments.

**Q3: The experimental results are inconsistent between batches. How can I improve reproducibility?**

- **Check Storage:** Ensure the powder and stock solutions are stored correctly at **-20°C**, protected from light and moisture. The compound is stable at room temperature for a few days during shipping, but long-term storage requires freezing. [1]
- **Standardize Protocol:** Use the same formulation and preparation method for all batches. Minute differences in vortexing time or order of addition can sometimes affect homogeneity.
- **Fresh is Best:** Always use freshly prepared in vivo formulations for the most consistent and optimal results. [1]

## Experimental Workflow for Bioassay Setup

The following diagram outlines the key decision points and steps for preparing and using **cyclo(L-Pro-L-Val)** in your experiments, integrating the information provided above.



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## References

1. Cyclo(L- Pro - L - Val ) | Bacterial | 2854-40-2 | Invivochem [invivochem.com]
2. Cyclo(L- Pro - L - Val ) | CAS 2854-40-2 | AbMole BioScience [abmole.com]
3. The high-throughput solid-phase extraction of cis-cyclo(L ... [pmc.ncbi.nlm.nih.gov]

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